

Pentane-3-thiol: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *Pentane-3-thiol*

Cat. No.: *B3054696*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical and physical properties of **pentane-3-thiol**. The information is curated for professionals in research and development, with a focus on data presentation and experimental context.

Chemical Identity and Structure

Pentane-3-thiol, also known as 3-pentanethiol, is an organic compound with a central carbon atom bonded to a thiol (-SH) group and two ethyl groups.^[1] Its chemical structure and identity are fundamental to understanding its physical properties and reactivity.

Table 1: Chemical Identifiers of **Pentane-3-thiol**

Identifier	Value
IUPAC Name	pentane-3-thiol[1][2][3]
CAS Number	616-31-9[1][2][4][5]
Molecular Formula	C5H12S[1][2][4][5]
Molecular Weight	104.22 g/mol [1][3][5]
SMILES	CCC(CC)S[1][2][5]
InChI	InChI=1S/C5H12S/c1-3-5(6)4-2/h5-6H,3-4H2,1-2H3[1][2][4]
InChIKey	WICKAMSPKJXSGN-UHFFFAOYSA-N[1][2][4][5]

Physicochemical Properties

The physical and chemical properties of **pentane-3-thiol** are summarized below. These properties are crucial for its handling, application in synthesis, and potential biological interactions.

Table 2: Physical and Chemical Properties of **Pentane-3-thiol**

Property	Value
Appearance	Clear to pale yellow liquid with a fruity, roasted, savory aroma[1][3]
Boiling Point	105.0 °C[1][5][6]
Melting Point	-110.8 °C to -111 °C[1][5]
Density	0.825 - 0.830 g/cm ³ at 20°C[1][3]
Solubility	Very slightly soluble in water; Soluble in ethanol[1][3]
Vapor Pressure	35.00 mmHg at 25.00 °C[6]
Flash Point	59.00 °F (15.00 °C)[6][7]
Refractive Index	1.444 - 1.448 at 20°C[3][7]
logP (Octanol/Water Partition Coefficient)	2.4[1][2][3]

Reactivity and Synthesis

Pentane-3-thiol exhibits reactivity typical of thiols, including oxidation, substitution, and esterification.[1] Common reactions involve the formation of disulfides or sulfonic acids upon oxidation, thioethers via reaction with alkyl halides, and thioesters through condensation with carboxylic acids.[1]

General Synthetic Routes

Several methods are employed for the synthesis of **pentane-3-thiol**. [1] A common approach is the alkylation of thiolates, for instance, reacting sodium thiolate with an appropriate alkyl halide. [1] Another method involves the reduction of thioesters.[1] A more specific example is the reductive sulfidation of 3-pentanone, which proceeds through a thione intermediate that is subsequently reduced to yield **pentane-3-thiol**.

Below is a generalized workflow for the synthesis of a thiol from a ketone, which is applicable for the synthesis of **pentane-3-thiol** from 3-pentanone.

Caption: General workflow for thiol synthesis.

Experimental Protocol: Reductive Sulfidation of 3-Pentanone (Illustrative)

While a specific, detailed experimental protocol for the synthesis of **pentane-3-thiol** was not found in the search results, a general procedure based on the principles of reductive sulfidation is outlined below. Note: This is an illustrative protocol and should be adapted and optimized based on laboratory safety standards and empirical results.

- Thionation of 3-Pentanone:
 - In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, reflux condenser, and nitrogen inlet, dissolve 3-pentanone in an anhydrous solvent such as toluene.
 - Add a thionating agent, for example, Lawesson's reagent (in a 0.5:1 molar ratio to the ketone), portion-wise to control the initial exothermic reaction.
 - Heat the reaction mixture to reflux and monitor the reaction progress using Thin Layer Chromatography (TLC) or Gas Chromatography (GC).
 - Upon completion, cool the mixture to room temperature and remove the solvent under reduced pressure.
 - Purify the resulting crude thioketone by column chromatography on silica gel.
- Reduction of the Thioketone:
 - Dissolve the purified thioketone in an anhydrous ether solvent, such as diethyl ether or tetrahydrofuran (THF), under a nitrogen atmosphere.
 - Cool the solution in an ice bath.
 - Slowly add a reducing agent, such as sodium borohydride (NaBH_4) or lithium aluminum hydride (LiAlH_4), in portions. Caution: LiAlH_4 reacts violently with water.
 - Allow the reaction to stir at room temperature and monitor its completion by TLC or GC.

- Carefully quench the reaction by the slow addition of water or a dilute acid solution (e.g., 1M HCl) while cooling in an ice bath.
- Extract the product with an organic solvent (e.g., diethyl ether), wash the organic layer with brine, dry it over anhydrous sodium sulfate, and concentrate it under reduced pressure.
- Purification and Characterization:
 - Purify the crude **pentane-3-thiol** by fractional distillation.
 - Characterize the final product using spectroscopic methods such as ^1H NMR, ^{13}C NMR, and Mass Spectrometry to confirm its identity and purity.

Logical Relationships of Properties

The properties of **pentane-3-thiol** are interconnected. Its molecular structure dictates its physical properties, which in turn influence its reactivity and potential applications.

Caption: Interrelation of properties.

Safety and Handling

Pentane-3-thiol is a flammable liquid and vapor.[2][3] It is harmful if swallowed and toxic if inhaled.[2][3] Appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection, should be worn when handling this chemical.[2] Work should be conducted in a well-ventilated area or fume hood.[2] Keep away from heat, sparks, open flames, and other ignition sources.[2]

Table 3: GHS Hazard Information for **Pentane-3-thiol**

Hazard Class	Hazard Statement
Flammable liquids (Category 2)	H225: Highly flammable liquid and vapor[2][3]
Acute toxicity, Oral (Category 4)	H302: Harmful if swallowed[2][3]
Acute toxicity, Inhalation (Category 3)	H331: Toxic if inhaled[2][3]

Applications

Due to its strong and distinct odor, **pentane-3-thiol** is used as a flavoring agent in foods and as a fragrance ingredient.[1] Its potent smell also makes it useful as an odorant for detecting gas leaks.[1] In a broader context, thiols like **pentane-3-thiol** are valuable chemical intermediates in the synthesis of other organic compounds.[1] They also have applications in materials science for the formation of self-assembled monolayers on metal surfaces.[1]

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